

Health and safety data for 1,5-Naphthyridine-4,8-diol

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Compound of Interest

Compound Name: 1,5-Naphthyridine-4,8-diol

Cat. No.: B1590005

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An In-depth Technical Guide to the Health and Safety Profile of **1,5-Naphthyridine-4,8-diol**

Foreword: This document provides a comprehensive health and safety assessment for **1,5-Naphthyridine-4,8-diol** (CAS No. 28312-61-0). It is intended for researchers, chemists, and drug development professionals who may handle this compound. A critical review of publicly available safety literature reveals a significant data gap for this specific molecule. Therefore, this guide employs a scientifically grounded read-across approach, inferring potential hazards from structurally similar analogs for which data are available. This methodology provides a cautious and responsible framework for risk assessment in the absence of direct experimental data.

Compound Identification and Data Availability

- Chemical Name: **1,5-Naphthyridine-4,8-diol**
- Synonyms: 1,5-dihydro-1,5-naphthyridine-4,8-dione^[1]
- CAS Number: 28312-61-0^[1]
- Molecular Formula: C₈H₆N₂O₂^[1]
- Molecular Weight: 162.15 g/mol

Critical Data Availability Statement: As of the latest review, no dedicated Safety Data Sheet (SDS) or comprehensive toxicological studies for **1,5-Naphthyridine-4,8-diol** are available in

public databases. The information presented herein is synthesized from a hazard assessment of the following structural analogs:

- 1,5-Naphthyridine (CAS No. 254-79-5): The core heterocyclic scaffold.[2][3][4]
- 1,5-Naphthyridin-4-ol (CAS No. 5423-54-1): A mono-hydroxy analog.[5]
- 1,5-Naphthalenediol (CAS No. 83-56-7): A diol on a related bicyclic aromatic system, providing insight into the potential effects of the hydroxyl groups.[6][7]

This guide is therefore a precautionary hazard analysis and must be supplemented by a rigorous, institution-specific risk assessment before any handling or experimentation.

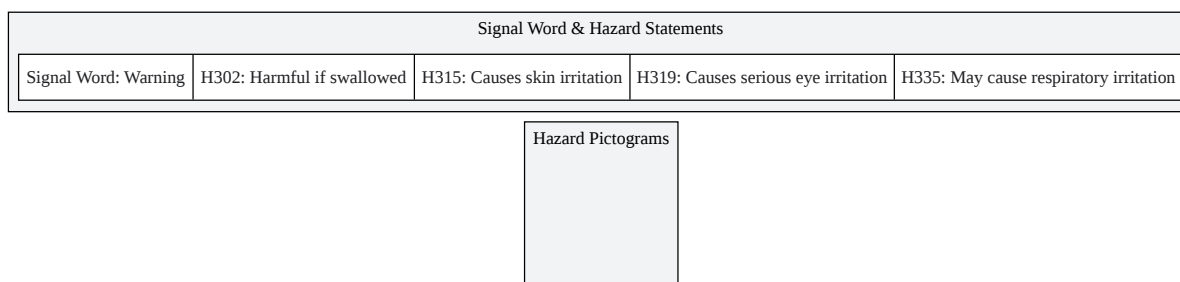
Inferred Hazard Identification and Classification

Based on the GHS classifications of its structural analogs, **1,5-Naphthyridine-4,8-diol** should be handled as a hazardous substance. The likely hazards are summarized below. The principle of causality here is that the functional groups and core structure (pyridinol rings) present in the analogs are responsible for their observed toxicity and irritancy, and it is prudent to assume these properties carry over to the target compound.

Table 1: Inferred GHS Hazard Classification

Hazard Class	Category	Inferred Hazard Statement(s)	Basis from Analog(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	1,5-Naphthyridin-4-ol, 1,5-Naphthyridine, 1,5-Naphthalenediol[2][5][6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	1,5-Naphthyridin-4-ol, 1,5-Naphthyridine[2][5]
Serious Eye Damage/Irritation	Category 1 / 2A	H318: Causes serious eye damage or H319: Causes serious eye irritation	1,5-Naphthyridine, 1,5-Naphthyridin-4-ol, 1,5-Naphthalenediol[2][5][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	1,5-Naphthyridin-4-ol[5]

GHS Hazard Communication Diagram



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Caption: Inferred GHS Pictograms and Hazard Statements.

Toxicological Profile (Inferred from Analogs)

The toxicological profile is constructed based on the "worst-case" data from the analogs to ensure the highest level of safety.

- **Acute Toxicity:** The compound is presumed to be harmful if ingested. An acute oral toxicity study on 1,5-naphthalenediol in rats established an LD50 greater than 2000 mg/kg, indicating low to moderate acute toxicity.[7] However, other analogs are classified as Category 4, so oral exposure should be strictly avoided.[2][5][6]
- **Skin and Eye Irritation:** The presence of hydroxyl groups on an aromatic system, a feature shared with 1,5-naphthalenediol, often leads to skin and eye irritation.[7] GHS data from 1,5-naphthyridin-4-ol and the parent 1,5-naphthyridine scaffold strongly support the potential for both skin irritation and serious eye irritation/damage.[2][5]
- **Sensitization:** 1,5-Naphthalenediol is noted as a moderate skin sensitizer.[7] Therefore, there is a potential for **1,5-Naphthyridine-4,8-diol** to cause an allergic skin reaction upon repeated contact.
- **Chronic Toxicity, Mutagenicity, and Carcinogenicity:** No data is available for **1,5-Naphthyridine-4,8-diol** or its close analogs regarding long-term exposure effects. In the absence of data, the compound should be handled as if it has unknown chronic health effects, and exposure should be minimized.

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

A self-validating safety protocol requires engineering controls and PPE to be selected based on the highest potential risk identified. Given the inferred hazards, the following multi-barrier approach is mandatory.

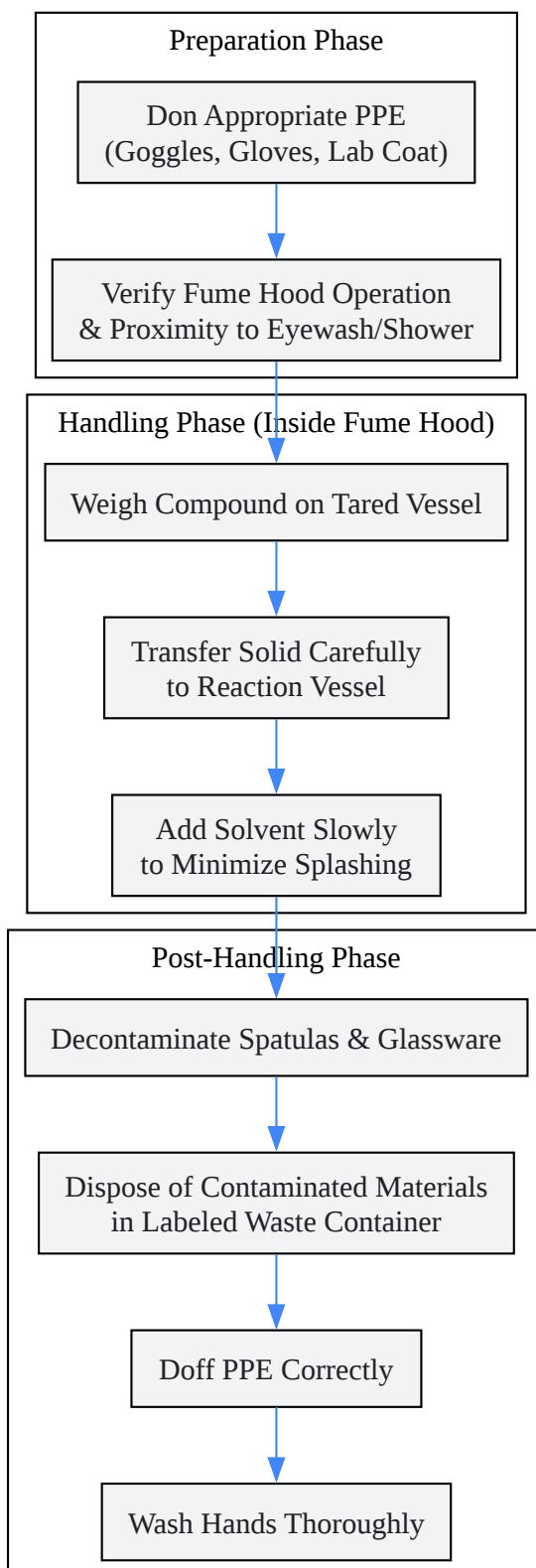
Engineering Controls

- **Primary Containment:** All weighing and handling of the solid compound must be performed within a certified chemical fume hood to prevent inhalation of airborne particulates.
- **Ventilation:** The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and exhausted.
- **Safety Equipment:** An operational eyewash station and safety shower must be located in immediate proximity to the handling area.[\[6\]](#)

Personal Protective Equipment (PPE)

- **Hand Protection:** Wear nitrile or neoprene gloves that are rated for chemical resistance. Change gloves immediately if contamination is suspected.[\[6\]](#)
- **Eye Protection:** Chemical safety goggles are required at all times. A face shield should be worn over goggles when handling larger quantities or if there is a risk of splashing.[\[8\]](#)
- **Body Protection:** A flame-resistant lab coat must be worn and fully fastened.
- **Respiratory Protection:** If there is a potential for aerosolization outside of a fume hood, a NIOSH-approved respirator with particulate filters (e.g., N95 or P100) is necessary.[\[6\]](#)

Safe Handling Workflow



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Caption: Step-by-step workflow for the safe handling of **1,5-Naphthyridine-4,8-diol**.

First Aid and Emergency Procedures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, provide oxygen or artificial respiration. Seek immediate medical attention.[\[3\]](#)[\[8\]](#)
- **Skin Contact:** Immediately remove all contaminated clothing. Rinse the affected skin area with copious amounts of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[\[3\]](#)[\[6\]](#)
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[3\]](#)[\[6\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse mouth thoroughly with water. If the person is conscious, give them one or two glasses of water to drink. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[\[6\]](#)[\[8\]](#)

Accidental Release and Disposal

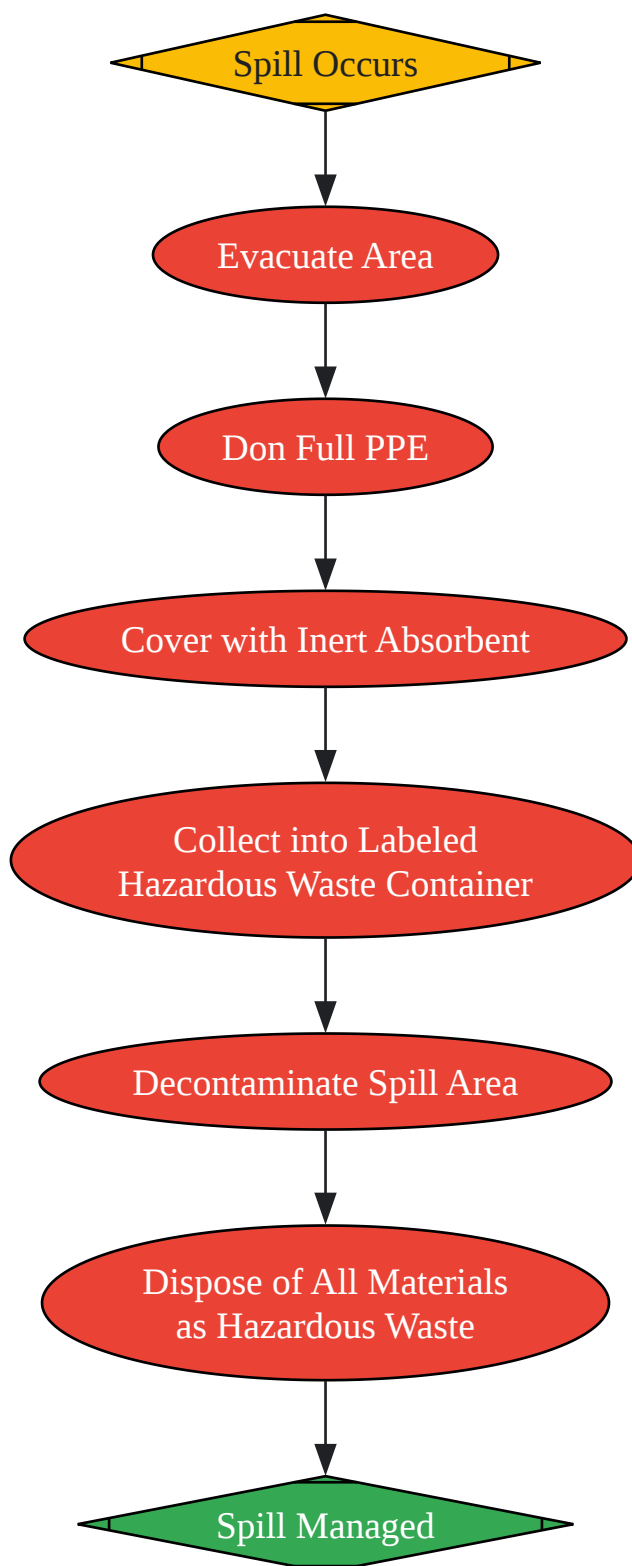
The protocol for accidental release is designed to prevent secondary contamination and exposure.

Spill Response

- **Evacuate:** Evacuate non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated (if safe to do so).
- **Contain:** Wearing full PPE, cover the spill with a dry, inert absorbent material such as vermiculite, sand, or diatomaceous earth.[\[8\]](#) Do not use combustible materials like paper towels.
- **Collect:** Carefully sweep or scoop the absorbed material into a labeled, sealable container for hazardous waste. Avoid creating dust.[\[9\]](#)
- **Decontaminate:** Clean the spill area with a suitable solvent (e.g., ethanol or isopropanol) followed by soap and water.[\[8\]](#)

- Dispose: All contaminated materials and cleaning supplies must be disposed of as hazardous chemical waste.

Accidental Spill Response Workflow



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Caption: Emergency workflow for managing an accidental spill.

Waste Disposal

Dispose of **1,5-Naphthyridine-4,8-diol** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.^{[6][8]} The compound should be treated as hazardous chemical waste and disposed of via a licensed waste management company.

Conclusion and Professional Recommendations

While **1,5-Naphthyridine-4,8-diol** is a valuable scaffold in medicinal chemistry and materials science, the absence of specific safety data necessitates a highly cautious approach.^{[4][10][11]} This guide establishes that, through structural analogy, the compound should be presumed harmful if swallowed and a significant irritant to skin, eyes, and the respiratory system.

Key Recommendations for Researchers and Institutions:

- **Mandatory Risk Assessment:** Before acquisition or use, a formal, documented risk assessment must be conducted.
- **Assume Hazard:** In the absence of data to the contrary, treat **1,5-Naphthyridine-4,8-diol** with the highest level of precaution, assuming it possesses all hazards identified in its structural analogs.
- **Prioritize Engineering Controls:** Adherence to the use of chemical fume hoods and proper ventilation is the most critical step in minimizing exposure risk.
- **Data Generation:** If the compound is to be used at a significant scale, it is strongly recommended that the user's institution consider commissioning basic toxicological and physical hazard testing to fill the existing data gap.

By adhering to these principles, the scientific community can work with novel compounds like **1,5-Naphthyridine-4,8-diol** in a manner that is both innovative and uncompromising in its commitment to safety.

References

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